A Comprehensive Technical Guide to the Thermal and Electrical Conductivity of Ti3AlC2

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Compound of Interest

Compound Name: *Ti3AlC2*

Cat. No.: *B15886947*

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This technical guide provides an in-depth analysis of the thermal and electrical transport properties of Titanium Aluminum Carbide (**Ti3AlC2**), a prominent member of the MAX phase family of materials. Due to their unique combination of ceramic and metallic properties, MAX phases like **Ti3AlC2** are of significant interest for a wide range of applications, including high-temperature structural components, electrical contacts, and thermal management systems. This document consolidates key data on the thermal and electrical conductivity of **Ti3AlC2**, details the experimental methodologies for their measurement, and presents visual workflows for clarity.

Core Properties of Ti3AlC2

Ti3AlC2 is a ternary carbide with a nanolaminate structure, belonging to the hexagonal crystal system. This structure endows it with a unique set of characteristics, including excellent electrical and thermal conductivity, good thermal shock resistance, high elastic modulus, and machinability.[1] The metallic Ti-Al layers in its crystal structure are responsible for its high

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electrical and thermal conductivity, while the covalent Ti-C bonds contribute to its ceramic-like high-temperature stability and stiffness.[1]

Quantitative Data on Thermal and Electrical Conductivity

The thermal and electrical conductivities of **Ti3AlC2** are highly dependent on temperature. The following tables summarize the quantitative data reported in the literature across different temperature regimes.

Table 1: Electrical Conductivity and Resistivity of Ti3AlC2

Temperature (K)	Electrical Conductivity ($\Omega^{-1}m^{-1}$)	Electrical Resistivity (μΩ·cm)	Reference
15 - 300	Varies with temperature	36.7 (residual resistivity, ρ_0)	[2]
300	2.9×10^6	34	[3]
300 - 1173	Decreases from 2.9×10^6 to 9.1×10^5	Increases from 34 to 110	[3][4]
Room Temperature	2.34	-	[5]
Room Temperature	3.48×10^6	-	[4]

Table 2: Thermal Conductivity of Ti3AlC2

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Temperature (K)	Thermal Conductivity ($W \cdot m^{-1} \cdot K^{-1}$)	Notes	Reference
15	~10	Phonon heat transfer dominates (~90%)	[2]
75	Maximum conductivity observed	-	[2]
300	~40	Phonon contribution ~40%	[2][6]
473	22.6	Electronic contribution is the dominant mechanism	[3][4]
1473	26.4	Electronic contribution is the dominant mechanism	[3][4]

At low temperatures, heat transfer is dominated by phonons, with the thermal conductivity peaking at approximately 75 K.[2] As the temperature increases, the electronic contribution to thermal conductivity becomes more significant.[2][3][4] At high temperatures (above 473 K), the electronic contribution is the dominant mechanism for thermal conduction.[3][4]

Experimental Protocols

The accurate measurement of thermal and electrical conductivity is crucial for understanding and applying **Ti3AlC2**. The following sections detail the common experimental methodologies.

Measurement of Electrical Conductivity

The four-probe method is the standard technique for measuring the electrical resistivity (and thus conductivity) of **Ti3AlC2**.[2]

Methodology:

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- Sample Preparation: A rectangular bar-shaped sample of **Ti3AlC2** with known dimensions is prepared.
- Probe Configuration: Four electrical probes are placed in a line along the length of the sample. The two outer probes are used to pass a constant current (I) through the sample. The two inner probes are used to measure the voltage drop (V) across a defined distance (L).
- Measurement: A known DC current is applied through the outer probes, and the resulting voltage difference across the inner probes is measured using a high-impedance voltmeter to prevent drawing current.
- Calculation: The electrical resistivity (ρ) is calculated using the formula: ρ = (V/I) * (A/L) where A is the cross-sectional area of the sample.
- Conductivity Calculation: The electrical conductivity (σ) is the reciprocal of the resistivity: σ = 1/ρ

Measurement of Thermal Conductivity

Several methods are employed to measure the thermal conductivity of **Ti3AlC2**, including the monoaxial continuous heat flux method and laser flash analysis.

This steady-state method is suitable for measurements at low to moderate temperatures.[2]

Methodology:

- Sample Setup: The sample is placed between a heat source and a heat sink to establish a one-dimensional heat flow.
- Temperature Gradient: A known and constant heat flux is applied to one end of the sample, creating a temperature gradient along its length.
- Temperature Measurement: Thermocouples (e.g., copper/constantan) are placed at specific points along the sample to measure the temperature difference (ΔT) over a known distance (Δx).[2]

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- Heat Flux Measurement: The heat flux (q) through the sample is carefully controlled and measured.
- Calculation: The thermal conductivity (k) is calculated using Fourier's law of heat conduction: $k = -q / (A * (\Delta T/\Delta x))$ where A is the cross-sectional area of the sample.

LFA is a widely used transient method for determining thermal diffusivity, from which thermal conductivity can be calculated. It is particularly useful for high-temperature measurements.[4]

Methodology:

- Sample Preparation: A small, thin, disc-shaped sample is prepared and often coated with a layer of graphite to enhance absorption of the laser pulse and infrared emission.
- Energy Pulse: The front face of the sample is subjected to a short, high-intensity laser pulse.
- Temperature Rise Measurement: The temperature rise on the rear face of the sample is measured as a function of time using an infrared detector.
- Thermal Diffusivity Calculation: The thermal diffusivity (α) is calculated from the time it takes for the rear face to reach a certain percentage (typically 50%) of its maximum temperature rise.
- Thermal Conductivity Calculation: The thermal conductivity (k) is then calculated using the equation: $k = \alpha * \rho * C_p$ where ρ is the density of the sample and C_p is its specific heat capacity at constant pressure, which must be measured separately (e.g., by differential scanning calorimetry).

Visualized Experimental Workflows

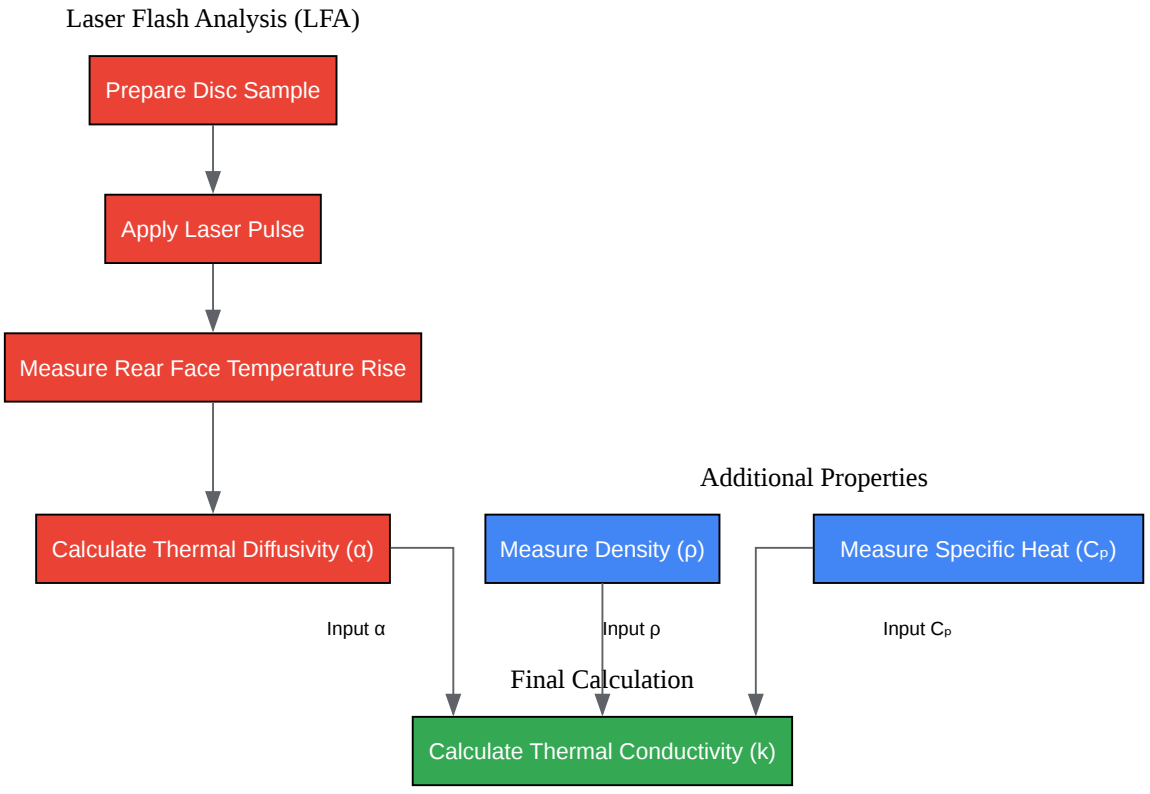
The following diagrams illustrate the workflows for the experimental measurement of electrical and thermal conductivity.

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Fig. 1: Workflow for Electrical Conductivity Measurement.



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